

Personal protective equipment for handling Sgk1-IN-1

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Compound of Interest

Compound Name: Sgk1-IN-1

Cat. No.: B2636489

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Essential Safety and Handling Guide for Sgk1-IN-1

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Sgk1-IN-1**. The following procedures are based on available safety information and established best practices for handling potent, small molecule kinase inhibitors.

Disclaimer: An official, comprehensive Safety Data Sheet (SDS) for **Sgk1-IN-1** was not found in public databases. The information herein is a synthesis of available data and general laboratory safety principles for hazardous chemicals. Always consult your institution's safety officer and specific internal protocols before handling any new chemical compound.

Physicochemical and Hazard Information

Property	Value	Reference
Molecular Formula	C17H12ClFN6O2S	[1][2][3]
Molecular Weight	418.83 g/mol	[1][2][3]
Appearance	Light yellow to yellow solid	[1]
CAS Number	1279829-87-6	[1][3]
Purity	99.67%	[3]
Solubility	Soluble in DMSO (50 mg/mL)	[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years or -20°C for 1 year.	[1]

While specific toxicity data for **Sgk1-IN-1** is limited, it is a highly potent and selective inhibitor of SGK1, with an IC50 of 1 nM.[1][3] As with many kinase inhibitors, it should be handled as a potentially hazardous compound. Similar compounds, like SGK1-IN-3, are classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4]

Personal Protective Equipment (PPE)

A risk assessment should be conducted by the user to determine the specific PPE required for their experimental conditions.[5][6] However, the following recommendations provide a baseline for handling **Sgk1-IN-1**.

PPE Category	Recommended Equipment	Rationale
Hand Protection	Two pairs of chemotherapy-rated nitrile gloves.	Provides a barrier against skin contact. Double-gloving is recommended for handling hazardous drugs.[5]
Eye Protection	Chemical safety goggles with side shields or a face shield.	Protects eyes from splashes of the compound in solid or solution form.[6]
Body Protection	A disposable, fluid-resistant laboratory coat or gown.	Protects skin and personal clothing from contamination.[5][6]
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosolized particles.[7]

Operational Plan: Step-by-Step Handling Procedures

Preparation and Weighing (Solid Compound)

- Location: Perform all manipulations of the solid **Sgk1-IN-1** compound within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- PPE: Don all recommended PPE, including double gloves, safety goggles, a lab coat, and a respirator if not in a contained ventilation space.
- Weighing: Use a dedicated, calibrated analytical balance. Tare a tared weigh boat or paper. Carefully transfer the desired amount of **Sgk1-IN-1** powder using a clean spatula.
- Cleaning: After weighing, carefully clean the spatula and the balance with a solvent-dampened wipe (e.g., 70% ethanol), followed by a dry wipe. Dispose of these wipes as

hazardous waste.

Solution Preparation

- Location: All solution preparation should be conducted in a chemical fume hood.
- PPE: Wear all recommended PPE.
- Solvent: Use newly opened, anhydrous-grade Dimethyl Sulfoxide (DMSO) for best solubility.
[\[1\]](#)
- Procedure:
 - Add the appropriate volume of DMSO to the vial containing the pre-weighed **Sgk1-IN-1** powder.
 - Cap the vial securely and vortex or sonicate as needed to fully dissolve the compound. The product page for **Sgk1-IN-1** notes that ultrasonic treatment may be necessary.[\[1\]](#)
 - Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.[\[1\]](#) Store the aliquots at -80°C for long-term stability (up to 2 years).[\[1\]](#)

Use in Experiments

- Location: All experiments involving **Sgk1-IN-1** should be performed in a designated area, and if possible, within a biosafety cabinet or chemical fume hood, especially when aerosol generation is possible.
- PPE: At a minimum, wear a lab coat, safety glasses, and single nitrile gloves. The need for additional PPE should be determined by the specific experimental protocol.
- Cross-Contamination: Use dedicated pipette tips and other disposable labware to prevent cross-contamination of other reagents and cell cultures.

Disposal Plan

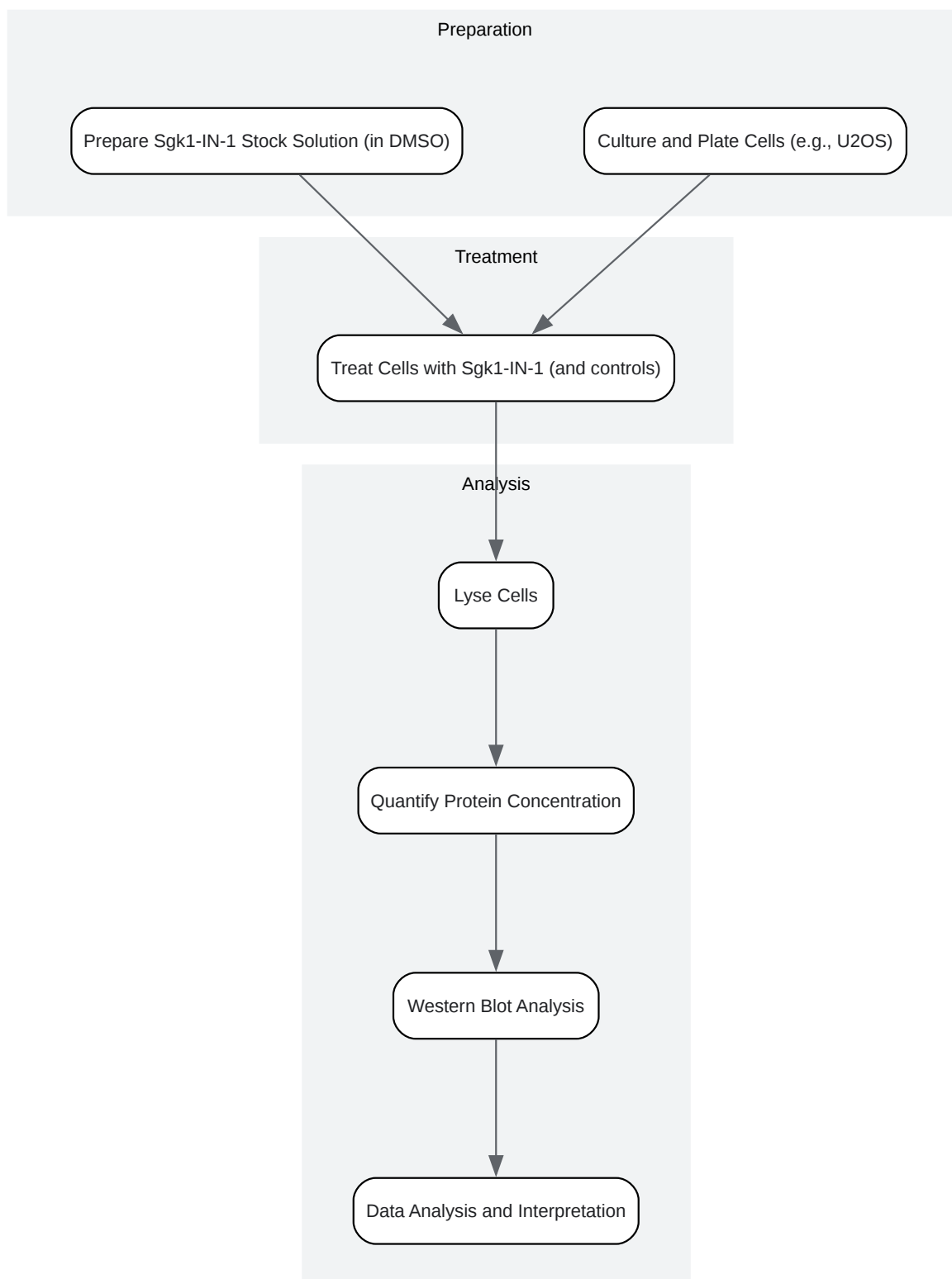
- **Solid Waste:** All disposable materials that have come into contact with **Sgk1-IN-1** (e.g., gloves, weigh boats, pipette tips, vials) should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **Sgk1-IN-1** should be collected in a clearly labeled, sealed hazardous liquid waste container. Do not pour down the drain.
- **Decontamination:** All non-disposable equipment and work surfaces should be decontaminated after use. A common procedure is to wipe down surfaces with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent.
- **Institutional Guidelines:** Follow all local and institutional regulations for the disposal of hazardous chemical waste.

Experimental Context: SGK1 Signaling and Inhibition

Sgk1-IN-1 is a potent inhibitor of Serum and Glucocorticoid-Regulated Kinase 1 (SGK1), a serine/threonine kinase involved in numerous cellular processes.^[8] SGK1 is a downstream effector of the PI3K signaling pathway and plays a role in cell survival, proliferation, and ion channel regulation.^[9]^[10]

General Experimental Workflow for Assessing Sgk1-IN-1 Activity

The following diagram illustrates a typical workflow for evaluating the efficacy of **Sgk1-IN-1** in a cell-based assay.

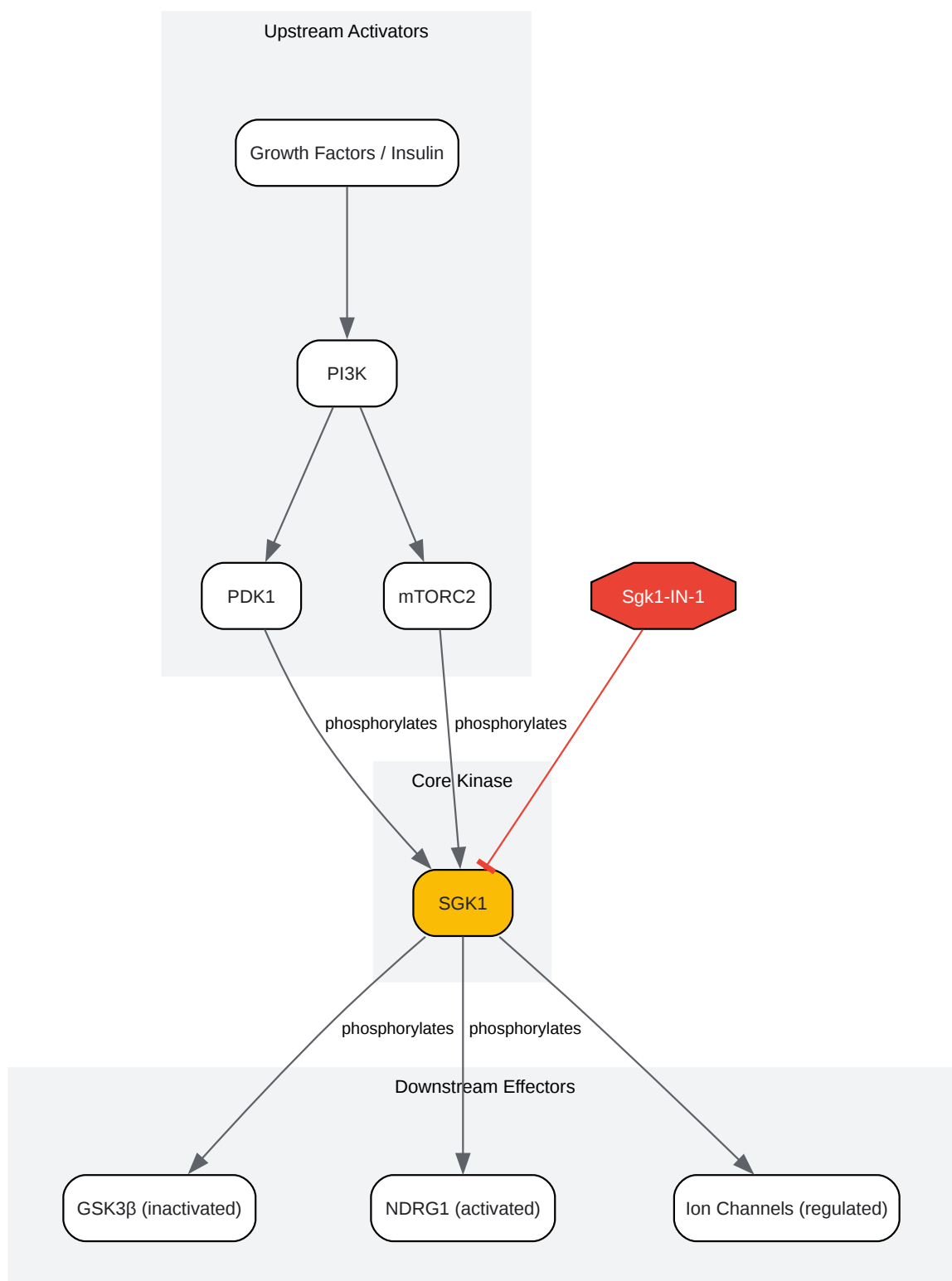


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Caption: A typical experimental workflow for evaluating **Sgk1-IN-1** activity in a cellular context.

SGK1 Signaling Pathway and Point of Inhibition

The diagram below illustrates a simplified SGK1 signaling pathway, highlighting the point of inhibition by **Sgk1-IN-1**. Growth factors activate PI3K, leading to the activation of PDK1 and mTORC2, which in turn phosphorylate and activate SGK1. Activated SGK1 then phosphorylates downstream targets such as GSK3 β and NDRG1.



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Caption: Simplified SGK1 signaling pathway showing inhibition by **Sgk1-IN-1**.

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